

# An In-depth Technical Guide to 4,4-Dimethoxy-2-butanone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,4-Dimethoxy-2-butanone

Cat. No.: B155242

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **4,4-Dimethoxy-2-butanone**, a versatile ketone and acetal also known as acetylacetaldehyde dimethyl acetal. This document details its chemical structure, physicochemical properties, synthesis methodologies, and significant applications, particularly its role as a key intermediate in the synthesis of pharmaceuticals and agrochemicals. The information is curated for researchers, scientists, and professionals in drug development, offering critical data and experimental insights to facilitate further research and application.

## Chemical Identity and Properties

**4,4-Dimethoxy-2-butanone** is an organic compound that incorporates both a ketone and an acetal functional group.[1][2] This unique structural arrangement makes it a valuable synthon in organic chemistry.[3]

- CAS Number: 5436-21-5[4]
- Molecular Formula: C<sub>6</sub>H<sub>12</sub>O<sub>3</sub>[4]
- IUPAC Name: 4,4-dimethoxybutan-2-one[5]

- Synonyms: Acetylacetaldehyde dimethyl acetal, 3-Oxobutylaldehyde dimethyl acetal,  $\beta$ -Ketobutyralacetal[2]

The key physicochemical properties of **4,4-Dimethoxy-2-butanone** are summarized in the table below, providing essential data for experimental design and application.

| Property                              | Value   | Reference(s) |
|---------------------------------------|---|--------------|
| Molecular Weight                      | 132.16 g/mol  | [4][6]       |
| Appearance                            | Colorless to light yellow liquid                                  | [6][7]       |
| Density                               | 0.996 g/mL at 25 °C   | [6]          |
| Boiling Point                         | 178 °C (at atmospheric pressure)                                  | [6]          |
| 70-73 °C at 20 mmHg                   |   |              |
| 76-78 °C at 25 Torr                   | [2]   |              |
| Refractive Index (n <sub>20/D</sub> ) | 1.414   | [6]          |
| Solubility                            | Miscible with common organic solvents.[8] Soluble in DMSO.<br>[9] | [8][9]       |
| Flash Point                           | 57 °C (134.6 °F) - closed cup                                     |              |

## Chemical Structure

The chemical structure of **4,4-Dimethoxy-2-butanone** features a four-carbon chain with a ketone group at the second position and a dimethyl acetal at the fourth position.

Linear Formula: CH<sub>3</sub>COCH<sub>2</sub>CH(OCH<sub>3</sub>)<sub>2</sub>

SMILES: CC(=O)CC(OC)OC[5]

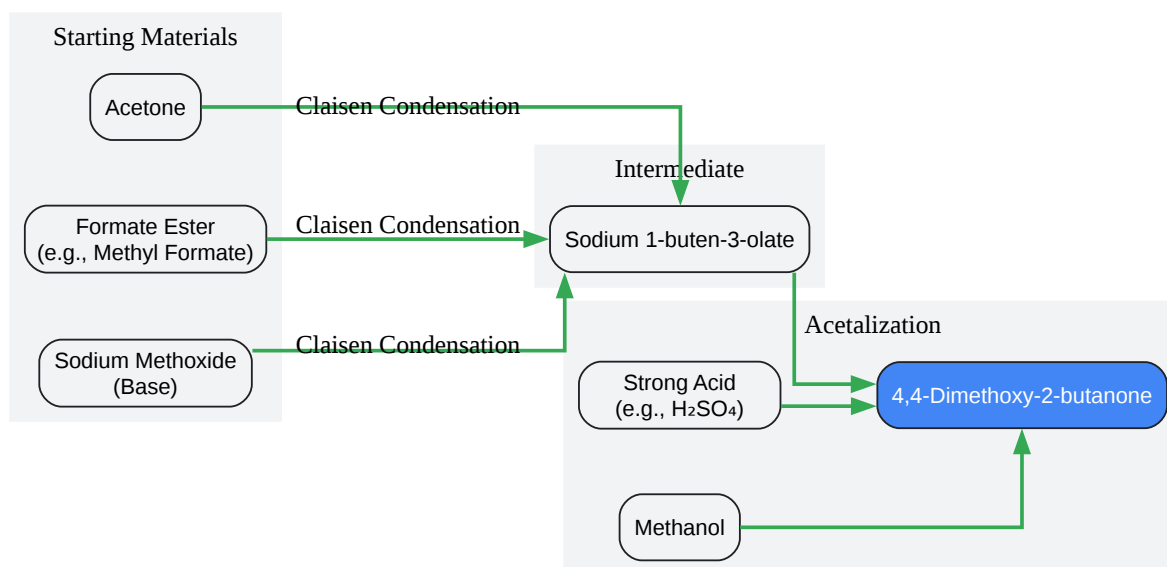
## Synthesis and Experimental Protocols

**4,4-Dimethoxy-2-butanone** is primarily synthesized via the Claisen condensation of an acetone source with a formate ester, followed by acetalization.[7][10] The overall process is valued for its use of readily available raw materials and relatively mild operating conditions.[7]

## General Synthesis Pathway

The synthesis generally involves two key steps:

- Formation of Sodium 1-buten-3-olate: A Claisen ester condensation between acetone and a formate ester (like methyl formate or ethyl formate) in the presence of a strong base such as sodium methoxide.[7][10]
- Acetalization: The resulting sodium enolate is then reacted with methanol in the presence of a strong acid (e.g., sulfuric acid or HCl) to form **4,4-Dimethoxy-2-butanone**. [7][10][11]



[Click to download full resolution via product page](#)

Caption: General synthesis pathway for **4,4-Dimethoxy-2-butanone**.

## Experimental Protocol Example: Synthesis of 4-Methylpyrimidine

While a detailed protocol for the synthesis of **4,4-Dimethoxy-2-butanone** itself is proprietary or varies, its application in subsequent reactions is well-documented. The following protocol describes the use of **4,4-Dimethoxy-2-butanone** in the synthesis of 4-methylpyrimidine.

Reaction: A mixture of formamide, water, and ammonium chloride is heated. **4,4-Dimethoxy-2-butanone** is then added dropwise to this solution. The reaction proceeds via hydrolysis of the acetal followed by cyclization to form the pyrimidine ring.

Procedure:

- A 2-liter three-necked flask is equipped with a stirrer, thermometer, addition funnel, and a wide-bore reflux condenser.
- The flask is charged with 750 mL of formamide, 25 mL of water, and 50 g of ammonium chloride.
- The mixture is heated to 180–190 °C in an oil bath.
- 400 g (3.02 moles) of **4,4-dimethoxy-2-butanone** is added dropwise with stirring over 6 hours. During the addition, the internal temperature may fall to around 140 °C.
- The cooling water flow in the reflux condenser is adjusted to allow for the distillation of methanol and methyl formate formed during the reaction. The temperature at the head of the reflux condenser should be maintained at 50–55 °C.
- After the addition is complete, heating is continued for an additional hour.
- The mixture is allowed to cool and is then poured into 1 L of 1N sodium hydroxide solution.
- The resulting solution is extracted with chloroform for 24 hours in a liquid-liquid extractor.
- The chloroform extract is separated, dried over sodium sulfate, and the chloroform is removed by distillation.

- The residue is distilled under reduced pressure, collecting the fraction boiling at 60–80 °C/15 mm.
- Pure 4-methylpyrimidine is obtained by redistillation at atmospheric pressure, boiling at 140–142 °C. The yield is typically between 54–63%.[\[12\]](#)

## Applications in Research and Development

**4,4-Dimethoxy-2-butanone** is a valuable building block in organic synthesis, primarily serving as an intermediate for more complex molecules.[\[3\]](#) Its bifunctional nature allows for a variety of chemical transformations.

## Pharmaceutical and Agrochemical Synthesis

This compound is a key intermediate in the production of several commercially important products:

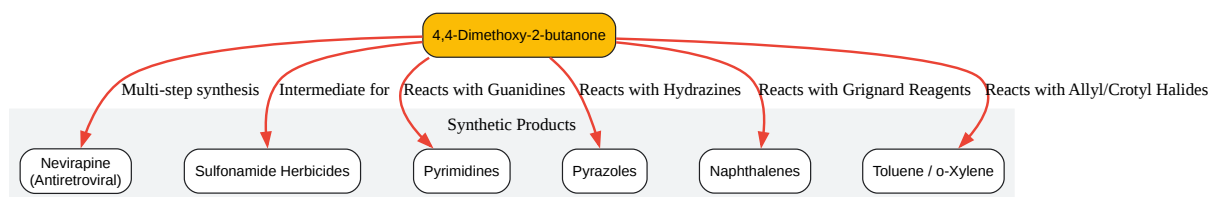
- **Antiretroviral Drugs:** It is a crucial precursor in the synthesis of Nevirapine, a non-nucleoside reverse transcriptase inhibitor used to treat HIV/AIDS.[\[7\]](#)
- **Herbicides:** It is used to synthesize highly efficient and low-toxicity herbicides, such as 5-Methyl-N-aryl-1,2,4-triazol-2-ylsulfonamide.[\[7\]](#)
- **Sulfonamides:** It serves as an intermediate for sulfamerazine, an important sulfonamide drug.[\[13\]](#)

## Synthesis of Aromatic and Heterocyclic Compounds

As a 1,3-dielectrophilic building block, **4,4-Dimethoxy-2-butanone** reacts with various nucleophiles to form a range of aromatic and heterocyclic compounds:

- **Pyrimidines:** Reaction with guanidines yields substituted pyrimidines.[\[14\]](#)[\[15\]](#)
- **Pyrazoles:** Reaction with hydrazine hydrate or substituted hydrazines produces pyrazoles.[\[15\]](#)
- **Naphthalenes:** It can be used to synthesize naphthalenes through reactions with Grignard reagents like benzyl magnesium chloride.[\[14\]](#)[\[15\]](#)

- Toluene and Xylene: Reactions with allyl or crotyl halides in the presence of zinc can yield toluene and o-xylene, respectively.[14][15]



[Click to download full resolution via product page](#)

Caption: Key synthetic applications of **4,4-Dimethoxy-2-butanone**.

## Other Industrial Applications

Beyond pharmaceuticals and agrochemicals, **4,4-Dimethoxy-2-butanone** finds use in other industries:

- Coatings: It is used in the formulation of environmentally friendly water-based coatings for electronic device casings.[7]
- Flavor and Fragrance: It is utilized as a flavoring agent in food and a fragrance component in cosmetics.[3]

## Safety and Handling

**4,4-Dimethoxy-2-butanone** is classified as a flammable liquid and vapor (H226).[2] Standard laboratory safety precautions should be observed when handling this chemical. It should be stored in a well-ventilated area designated for flammable liquids. Personal protective equipment, including safety glasses, gloves, and a lab coat, is recommended.

## Conclusion

**4,4-Dimethoxy-2-butanone** is a significant chemical intermediate with broad applications, particularly in the pharmaceutical and agrochemical industries. Its versatile reactivity, stemming from the presence of both ketone and acetal functionalities, makes it an essential tool for synthetic chemists. This guide provides foundational technical data and procedural insights to support its effective and safe use in research and development.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Showing Compound 4,4-Dimethoxy-2-butanone (FDB012031) - FooDB [foodb.ca]
- 2. echemi.com [echemi.com]
- 3. chemimpex.com [chemimpex.com]
- 4. scbt.com [scbt.com]
- 5. 4,4-Dimethoxy-2-butanone | C<sub>6</sub>H<sub>12</sub>O<sub>3</sub> | CID 228548 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chemimpex.com [chemimpex.com]
- 7. guidechem.com [guidechem.com]
- 8. Page loading... [guidechem.com]
- 9. glpbio.com [glpbio.com]
- 10. CN102010311A - Method for synthesizing 4,4-dimethoxy-2-butanone - Google Patents [patents.google.com]
- 11. JP2613518B2 - Method for producing 4,4-dimethoxy-2-butanone - Google Patents [patents.google.com]
- 12. Organic Syntheses Procedure [orgsyn.org]
- 13. jinanhealthtech.com [jinanhealthtech.com]
- 14. crimsonpublishers.com [crimsonpublishers.com]
- 15. crimsonpublishers.com [crimsonpublishers.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to 4,4-Dimethoxy-2-butanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155242#4-4-dimethoxy-2-butanone-cas-number-and-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)